

Personal protective equipment for handling Oxolinic Acid

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Essential Safety and Handling Guide for Oxolinic Acid

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel handling **Oxolinic Acid**. It is designed to be a primary resource for researchers, scientists, and drug development professionals, ensuring safe laboratory practices and building trust through comprehensive, value-added information beyond the product itself.

Personal Protective Equipment (PPE)

When handling **Oxolinic Acid**, it is crucial to use appropriate personal protective equipment to avoid personal contact, including inhalation.[1] The recommended PPE includes:

- Eye and Face Protection: Safety goggles with side-shields are required to protect against dust and splashes.[2][3][4]
- Hand Protection: Wear compatible, chemical-resistant gloves tested to a relevant standard (e.g., Europe EN 374, US F739).[1][2][3][4] Nitrile or butyl rubber gloves are highly recommended for handling acids.[5]
- Body Protection: A lab coat or impervious clothing is necessary to prevent skin contact.[2][3]
 [4][6] For situations with a higher risk of exposure, a full suit may be required.[6]



• Respiratory Protection: Use a NIOSH-approved dust respirator, especially when handling the powder form, to prevent inhalation.[1][6] Operations should be conducted in a well-ventilated area, and if ventilation is insufficient, suitable respiratory equipment is mandatory.[1][2][3][6]

Operational Plan: Step-by-Step Handling Procedure

- Preparation: Before handling, ensure that a safety shower and eyewash station are accessible.[2][3][4] Read the Safety Data Sheet (SDS) thoroughly.
- Work Area: Always handle Oxolinic Acid in a well-ventilated area or under a fume hood to keep airborne levels low.[1][6]
- Handling: Avoid the formation and inhalation of dust and aerosols.[2][3] Do not eat, drink, or smoke in the handling area.[1][2][3]
- Hygiene: Wash hands thoroughly with soap and water after handling.[1][2][3] Contaminated work clothes should be laundered separately before reuse.[1]
- Storage: Keep the container tightly sealed when not in use and store it in a cool, well-ventilated, and dry place, away from direct sunlight and sources of ignition.[2][3][7]
 Recommended storage temperature is typically 2-8°C for the powder form.[7][8]

Spill and Emergency Plan

Minor Spills (Powder):

- Clean up spills immediately.[1]
- Use dry clean-up procedures and avoid generating dust.[1]
- Dampen the powder with water to prevent it from becoming airborne before sweeping.[1]
- Sweep up the material and place it into a suitable, sealed container for disposal.[1][9][10]
- Ventilate the area and wash the spill site after the material pickup is complete.

Major Spills:



- Evacuate personnel to a safe area and alert emergency responders.[1][2][3]
- Ensure adequate ventilation.[2][3]
- Control personal contact by wearing full protective equipment, including a respirator.[1][2][3]
- Prevent the spillage from entering drains or water courses.[1][2][3]
- Contain and collect the spilled material using methods that do not generate dust (e.g., vacuum with HEPA filter or wet sweeping) and place it in a labeled container for disposal.[1]

First Aid Measures:

- Eye Contact: Immediately flush eyes with large amounts of water for at least 15 minutes, separating eyelids with fingers.[2][3] Call a physician promptly.[2][3]
- Skin Contact: Rinse skin thoroughly with plenty of water.[2][3] Remove contaminated clothing and shoes and seek medical attention.[2][3]
- Inhalation: Move the person to fresh air.[2][3] If breathing is difficult, provide respiratory support.[2][3]
- Ingestion: Wash out the mouth with water.[2][3] Do NOT induce vomiting.[2][3] Call a physician immediately.[2][3][11]

Disposal Plan

All waste materials should be disposed of in accordance with local, regional, and national regulations.[2][3][11] Place waste **Oxolinic Acid** and any contaminated materials (e.g., gloves, wipes) in a suitable, closed container clearly labeled for chemical waste.[1][10] Avoid releasing the chemical into the environment as it is very toxic to aquatic life with long-lasting effects.[3]

Quantitative Data Summary

The following tables summarize key quantitative toxicological and physicochemical data for **Oxolinic Acid**.

Toxicological Data





Parameter	Species	Route	Value	Reference
LD ₅₀ (Lethal Dose, 50%)	Rat	Oral	525 mg/kg	[1]
Oral	> 2000 mg/kg	[3]		
Mouse	Oral	1890 mg/kg	[1]	
Oral	> 6000 mg/kg	[3]		_
Hamster	Oral	> 6000 mg/kg	[3]	
Dog	Oral	> 1000 mg/kg	[3]	_
ADI (Acceptable Daily Intake)	Human	N/A	0.021 mg/kg bw/day	[12]
ARfD (Acute Reference Dose)	Human	N/A	0.06 mg/kg bw	[12]
Occupational Exposure Limits	N/A	N/A	Not Established	[2][3][4]

Physicochemical Properties

Property	Value	Reference
Molecular Formula	C13H11NO5	[2][7]
Molecular Weight	261.23 g/mol	[2][7]
Appearance	White Crystalline Powder	[7]
Melting Point	314-316°C (decomposes)	[7]
Boiling Point	473°C (estimate)	[7]
Water Solubility	3.214 mg/L	[7]
рКа	5.94 ± 0.20	[7]

Experimental Protocols





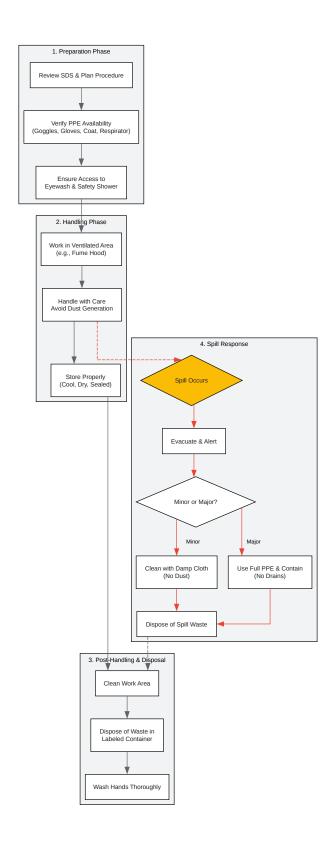


Detailed, step-by-step experimental protocols for the toxicological studies cited above are not available in the public domain safety documents reviewed. The provided LD50 values are derived from acute toxicity studies where the substance was administered orally to various animal models to determine the dose that is lethal to 50% of the test population.[1][3] Similarly, the ADI and ARfD values were established by regulatory bodies like the Food Safety Commission of Japan based on a comprehensive review of toxicological data, including subacute toxicity, chronic toxicity, and reproductive toxicity studies in animals.[12] These studies follow standardized methodologies but specific, detailed protocols are not provided in the summary reports.

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **Oxolinic Acid** in a laboratory setting, from initial preparation to final disposal.





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Caption: Workflow for the safe handling of **Oxolinic Acid**, from preparation to disposal and spill response.

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